

Elomotecan preclinical studies and background

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Elomotecan hydrochloride

CAS No.: 220997-99-9

Cat. No.: S548613

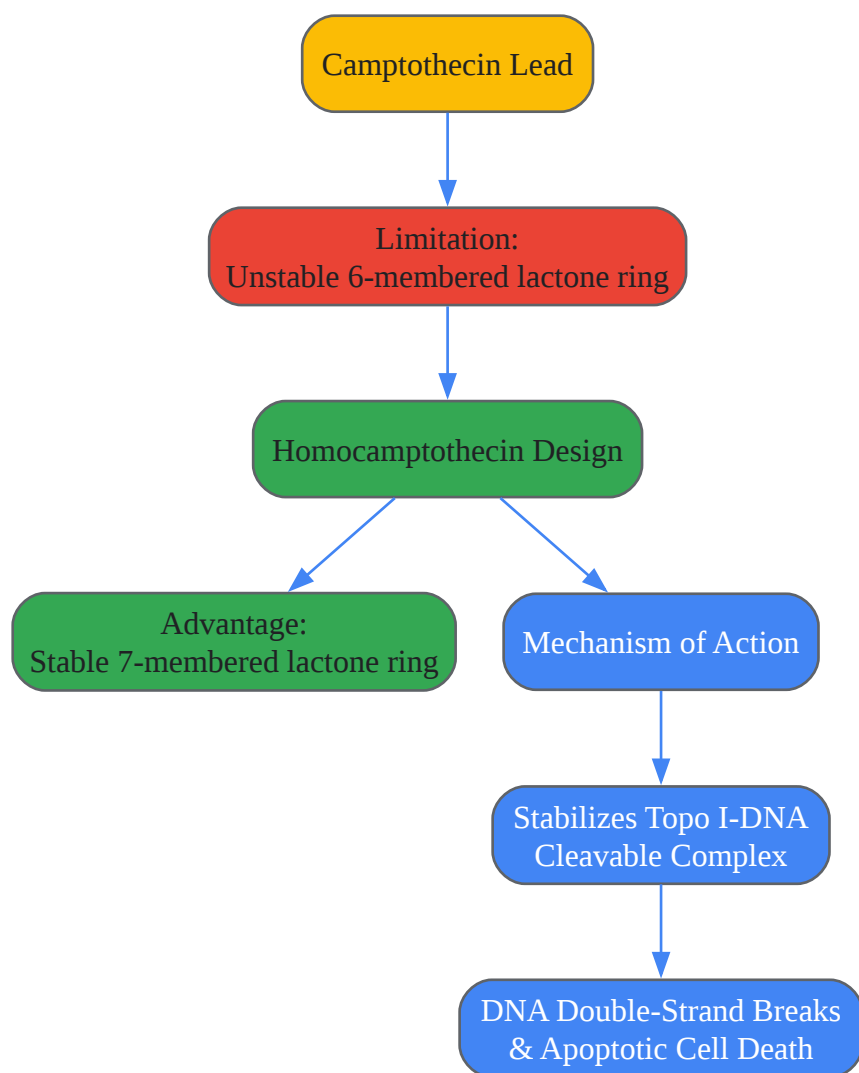
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Elomotecan at a Glance

Attribute	Description
Drug Class	Homocamptothecin (hCPT) [1]
Origin	Derivative of the natural product Camptothecin [1] [2] [3]
Primary Mechanism	Topoisomerase I (Topo I) inhibitor [4] [1]
Key Structural Feature	7-membered beta-hydroxylactone ring (in contrast to the 6-membered ring in classic camptothecins) [1]
Development Rationale	Enhanced plasma stability and reinforced inhibition of Topo I compared to conventional camptothecins [1]
Highest Phase	Phase 1 (for Neoplasms) [4]

Mechanism of Action & Structural Advantage

Elomotecan belongs to the homocamptothecin class, which are novel derivatives of the natural anticancer alkaloid, camptothecin [1]. Its mechanism and key advantage over earlier compounds can be visualized as follows:



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Elomotecan's development rationale and primary mechanism of action.

The core mechanism involves inhibiting **DNA topoisomerase I (Topo I)**, an essential enzyme for DNA replication and transcription [4] [1]. By stabilizing the transient "cleavable complex" between Topo I and DNA, Elomotecan converts the enzyme into a cellular poison. This stabilization prevents the relegation of DNA strands, leading to replication fork collision and irreversible DNA double-strand breaks, ultimately triggering apoptosis (programmed cell death) in cancer cells [1].

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To cite this document: Smolecule. [Elomotecan preclinical studies and background]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548613#elomotecan-preclinical-studies-and-background>]

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